

Personal protective equipment for handling 3-(2-Furyl)acrylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(2-Furyl)acrylic acid

Cat. No.: B092985

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Essential Safety and Disposal Plan for 3-(2-Furyl)acrylic Acid

This guide provides immediate, essential safety protocols and logistical procedures for the handling and disposal of **3-(2-Furyl)acrylic acid**, tailored for research scientists and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

3-(2-Furyl)acrylic acid is a combustible solid that can cause irritation to the eyes, skin, and respiratory system.^{[1][2][3][4]} Its toxicological properties have not been fully investigated.^[1] Therefore, adherence to stringent safety protocols is mandatory.

Minimum Required Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or full-face shield.
- Hand Protection: Chemical-resistant gloves (e.g., Nitrile).
- Respiratory Protection: A NIOSH-approved N95 dust mask or higher-level respirator should be used, especially when handling the powder form to avoid inhalation.

- Body Protection: A laboratory coat is required.

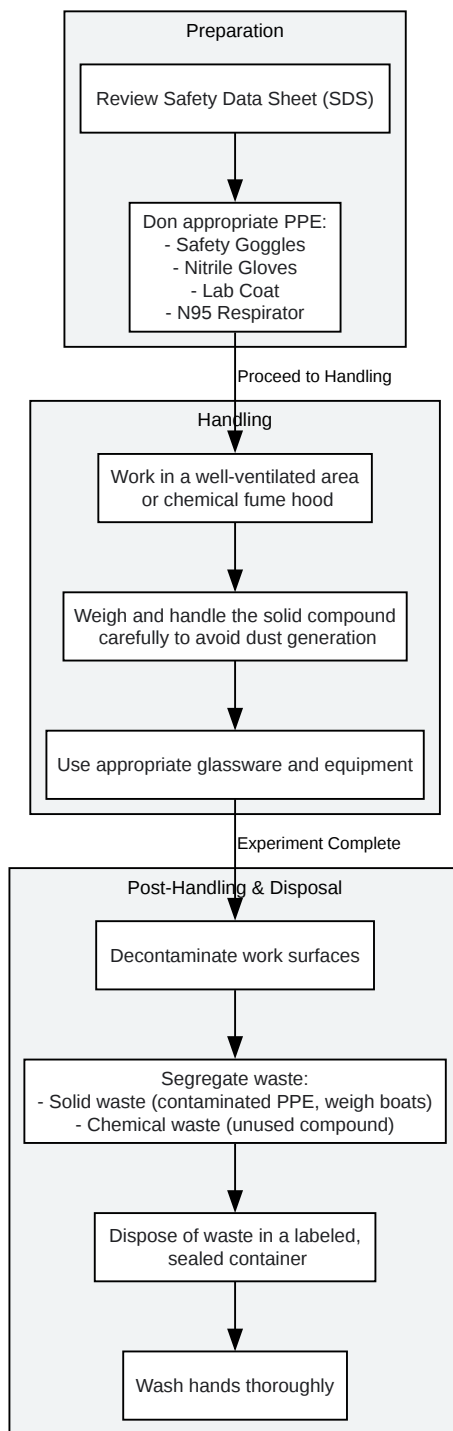
Quantitative Data Summary

Property	Value	Source
Appearance	White to brown solid powder or needle-like crystals.	[2][5]
Molecular Formula	C7H6O3	[2][4]
Molecular Weight	138.12 g/mol	[3]
Melting Point	139-143 °C	[2][5]
Boiling Point	286 °C	[2][5]
Solubility	Soluble in dichloromethane, diethyl ether, ethanol, benzene, and acetic acid. Slightly soluble in water.	[2][4]
Storage Temperature	Store below +30°C in a dry, cool, and well-ventilated place.	[2][4][6]

Experimental Workflow and Handling Protocol

The following diagram outlines the standard operating procedure for the safe handling of **3-(2-Furyl)acrylic acid** from receipt to disposal.

Workflow for Safe Handling of 3-(2-Furyl)acrylic Acid

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-(2-Furyl)acrylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b092985#personal-protective-equipment-for-handling-3-2-furyl-acrylic-acid>]

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